

# How to properly dissolve and store Carbamylcholine for experiments

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## Compound of Interest

Compound Name: Carbamylcholine

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## Technical Support Center: Carbamylcholine (Carbachol)

This guide provides researchers, scientists, and drug development professionals with essential information on the proper dissolution and storage of **Carbamylcholine** (also known as Carbachol) for experimental use.

## Frequently Asked Questions (FAQs)

Q1: What is **Carbamylcholine** and what is its primary mechanism of action in research?

**Carbamylcholine**, or Carbachol, is a synthetic choline ester that functions as a non-selective cholinergic agonist.<sup>[1]</sup> It mimics the effect of acetylcholine by binding to and activating both muscarinic and nicotinic acetylcholine receptors.<sup>[2]</sup> A key feature for experimental use is its resistance to hydrolysis by cholinesterases, the enzymes that normally break down acetylcholine, resulting in a more prolonged action compared to the natural neurotransmitter.<sup>[1]</sup>  
<sup>[3]</sup>

Q2: What are the recommended solvents for dissolving **Carbamylcholine** Chloride?

**Carbamylcholine** chloride is highly soluble in water and can also be dissolved in other solvents such as Dimethyl Sulfoxide (DMSO), ethanol, and methanol.<sup>[1]</sup> Water is often the preferred solvent for creating aqueous solutions for in vitro and in vivo experiments.

Q3: How should I prepare a stock solution of **Carbamylcholine**?

To prepare a stock solution, first calculate the required mass of **Carbamylcholine** powder based on its molecular weight (182.65 g/mol ) and your desired final concentration and volume. [1] Weigh the hygroscopic powder in a controlled environment and dissolve it in the appropriate volume of your chosen solvent. Ensure the powder is fully dissolved by vortexing or gentle warming if necessary, depending on the solvent used.[4] For sterile applications, the resulting solution should be passed through a 0.22 µm sterile filter.

Q4: What are the proper storage conditions for solid **Carbamylcholine**?

Solid **Carbamylcholine** chloride is a hygroscopic, white crystalline powder.[5][6] It should be stored desiccated at room temperature (10-30°C).[1][3] For long-term storage (months to years), it is recommended to keep it in a dry, dark place at -20°C.[4][7]

Q5: How should I store my prepared **Carbamylcholine** stock solutions?

The storage conditions for **Carbamylcholine** solutions depend on the solvent and the intended duration of storage:

- Aqueous solutions: Can be stored at 4°C for up to 6 months.[3][8]
- Solutions in solvent (e.g., DMSO): For long-term storage of up to one year, aliquoting and storing at -80°C is recommended.[4] For short-term use (days to weeks), storage at 0-4°C is acceptable.[7]

Q6: How stable are **Carbamylcholine** solutions?

Aqueous solutions of **Carbamylcholine** are generally stable, even when heated.[9] However, for autoclaving, stability is highest when the solution is buffered to a pH of 3.5.[9] Unbuffered solutions may experience up to 5% decomposition upon autoclaving.[9] The solid form is sensitive to moisture and should be handled accordingly.[5]

## Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Powder is difficult to dissolve.	1. Incorrect solvent or insufficient volume used.2. Solution temperature is too low.	1. Confirm solubility in your chosen solvent using the data table below. Ensure you are using a sufficient volume.2. Gentle warming (up to 50°C) can aid dissolution in solvents like ethanol or DMSO.[4]
Precipitate forms in a stored solution.	1. The storage temperature is too low for the concentration (especially for DMSO stocks).2. Solvent has evaporated over time, increasing the concentration.	1. Gently warm the solution in a water bath to redissolve the precipitate before use.2. Always use tightly sealed vials. If evaporation is suspected, it is best to prepare a fresh solution.
Inconsistent experimental results.	1. Solution degradation due to improper storage.2. Inaccurate initial concentration.	1. Prepare fresh stock solutions, especially for long-term or sensitive experiments. It is recommended to use freshly prepared solutions for in vivo studies.[4]2. Recalculate the mass needed, accounting for the batch-specific molecular weight if hydration varies.[1]

## Data Summary Tables

Table 1: Solubility of **Carbamylcholine Chloride**

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
Water	100 mM - 197.09 mM	18.27 - 36 mg/mL	Also cited as 1 g in 1 mL. <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[9]</a>
DMSO	50 mM	9.13 mg/mL	Some sources suggest warming to 50°C may be required. <a href="#">[1]</a> <a href="#">[4]</a>
Ethanol	~65.7 mM	~12 mg/mL	Warming to 50°C may be required. <a href="#">[4]</a>
Methanol	Not specified	100 mg/mL	
PBS (pH 7.2)	Not specified	5 mg/mL	<a href="#">[10]</a>

Table 2: Storage Conditions for **Carbamylcholine**

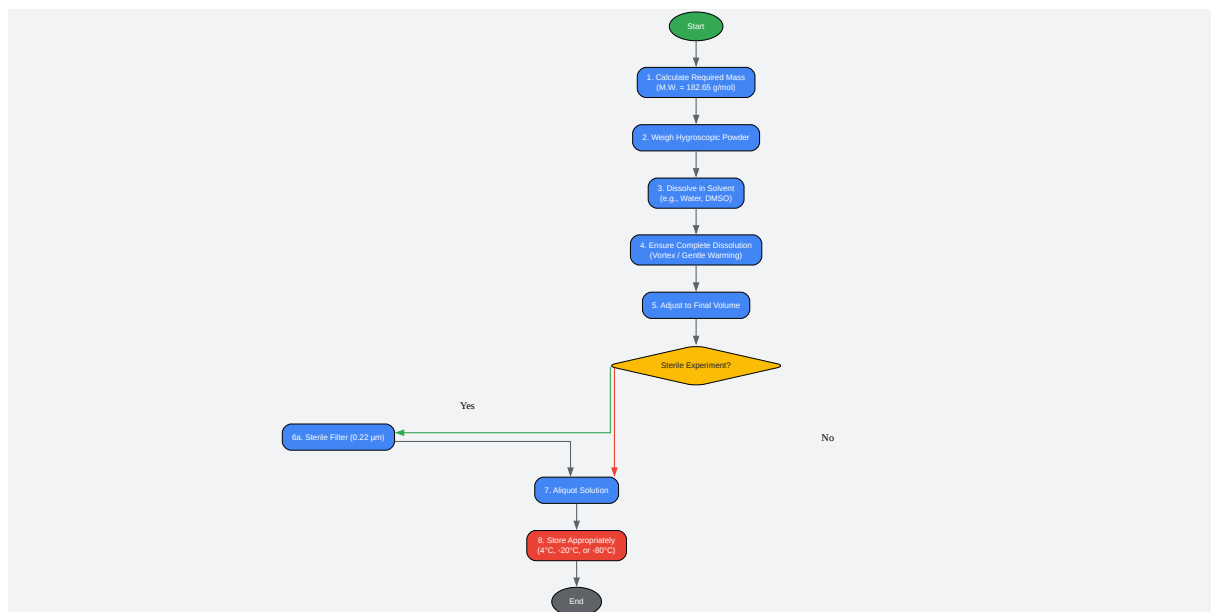
Form	Condition	Temperature	Duration
Solid Powder	Desiccated, dark	Room Temperature	Short to Medium-term. <a href="#">[1]</a>
Desiccated, dark	-20°C	Long-term (up to 3 years). <a href="#">[4]</a> <a href="#">[7]</a>	
Stock Solution	Aqueous or in solvent	0 - 4°C	Short-term (days to weeks). <a href="#">[7]</a>
Stock Solution	Aqueous	4°C	Up to 6 months. <a href="#">[8]</a>
Stock Solution	In solvent (e.g., DMSO)	-20°C	Long-term (months). <a href="#">[7]</a>
Stock Solution	In solvent (e.g., DMSO)	-80°C	Long-term (up to 1 year). <a href="#">[4]</a>

## Experimental Protocols

### Protocol 1: Preparation of a 100 mM Aqueous Stock Solution

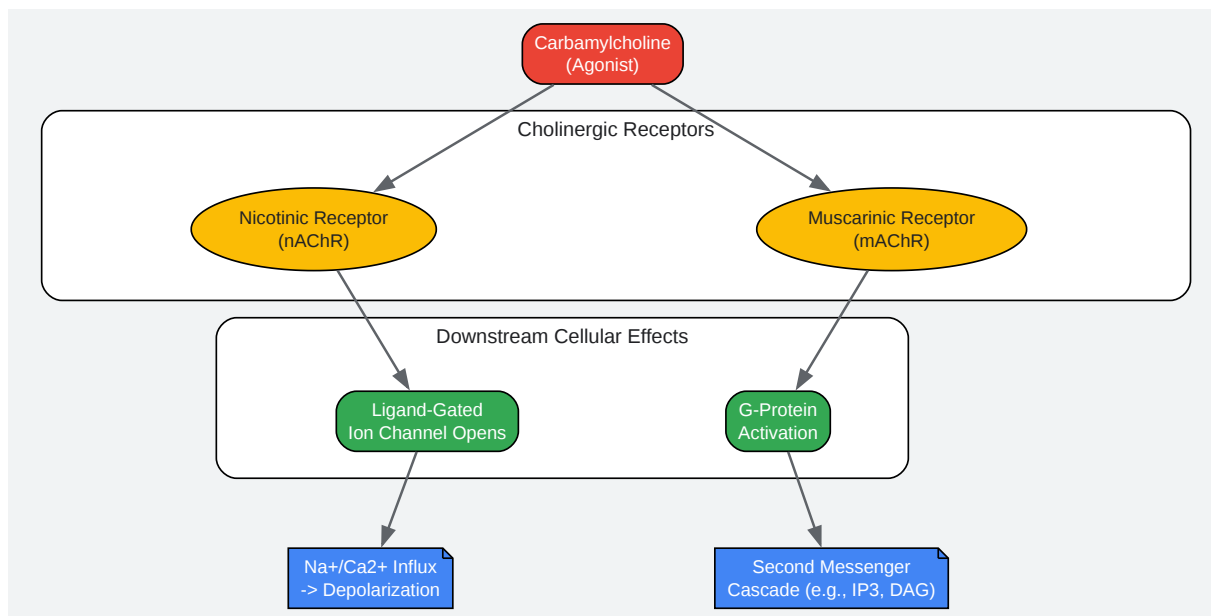
- Calculation: To make 10 mL of a 100 mM solution, calculate the required mass:
  - $\text{Mass (g)} = 182.65 \text{ g/mol} \times 0.1 \text{ mol/L} \times 0.010 \text{ L} = 0.18265 \text{ g} = 182.65 \text{ mg}$
- Weighing: Accurately weigh 182.65 mg of **Carbamylcholine** chloride powder. As the compound is hygroscopic, perform this step quickly in an area with controlled humidity if possible.[\[5\]](#)[\[11\]](#)
- Dissolution: Transfer the powder to a 15 mL conical tube. Add 8 mL of high-purity water (e.g., Milli-Q or equivalent). Vortex thoroughly until the powder is completely dissolved.
- Final Volume: Adjust the final volume to 10 mL with water.
- Sterilization (Optional): For cell culture or in vivo use, sterilize the solution by passing it through a 0.22  $\mu\text{m}$  syringe filter into a sterile container.
- Storage: Aliquot the solution into sterile microcentrifuge tubes and store at 4°C for up to 6 months or -20°C for longer-term storage.[\[7\]](#)

## Visualizations



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Caption: Workflow for preparing **Carbamylcholine** stock solutions.



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Caption: Simplified **Carbamylcholine** signaling pathways.

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## References

- 1. Carbamoylcholine chloride | Nicotinic Receptors | Tocris Bioscience [tocris.com]
- 2. drugs.com [drugs.com]
- 3. Carbachol [sigmaaldrich.com]

- 4. [selleck.co.jp](https://selleck.co.jp) [[selleck.co.jp](https://selleck.co.jp)]
- 5. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 6. [labproinc.com](https://labproinc.com) [[labproinc.com](https://labproinc.com)]
- 7. [medkoo.com](https://medkoo.com) [[medkoo.com](https://medkoo.com)]
- 8. Carbachol - CAS 51-83-2 - Calbiochem | 212385 [[merckmillipore.com](https://www.merckmillipore.com)]
- 9. Carbachol | C6H15ClN2O2 | CID 5831 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 10. [caymanchem.com](https://caymanchem.com) [[caymanchem.com](https://caymanchem.com)]
- 11. CARBACHOL CHLORIDE | CAMEO Chemicals | NOAA [[cameochemicals.noaa.gov](https://cameochemicals.noaa.gov)]
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